

# An In-depth Technical Guide to 2,2-Dimethylhexanal: Chemical Properties and Structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,2-Dimethylhexanal

Cat. No.: B1618898

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental data for **2,2-Dimethylhexanal**. The information is intended to support research and development activities where this compound may be of interest.

## Chemical Structure and Identifiers

**2,2-Dimethylhexanal** is a branched-chain aldehyde. Its structure consists of a hexane backbone with two methyl groups attached to the second carbon atom and an aldehyde functional group at the first carbon position.

Key Identifiers:

- IUPAC Name: **2,2-dimethylhexanal**[\[1\]](#)[\[2\]](#)
- Molecular Formula: C<sub>8</sub>H<sub>16</sub>O[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- CAS Number: 996-12-3[\[1\]](#)[\[2\]](#)[\[3\]](#)
- SMILES: CCCCC(C)(C)C=O[\[1\]](#)[\[4\]](#)
- InChI Key: PGEITMLMCONAGQ-UHFFFAOYSA-N[\[1\]](#)[\[2\]](#)[\[4\]](#)

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **2,2-Dimethylhexanal**.

Property	Value	Source
Molecular Weight	128.21 g/mol	[1]
Boiling Point	167.67°C (estimate)	[3]
Melting Point	13.5°C (estimate)	[3]
Density	0.8310 g/cm <sup>3</sup> (estimate)	[3]
Refractive Index	1.4159 (estimate)	[3]
LogP	2.40170	[3]
Solubility	Chloroform (Sparingly), DMSO (Slightly)	[3]

## Experimental Protocols

While specific experimental protocols for the synthesis of **2,2-Dimethylhexanal** were not found in the provided search results, a general procedure for a related transformation, the asymmetric reduction of an aldehyde to an alcohol, is detailed below. This can serve as a foundational method for transformations involving **2,2-Dimethylhexanal**.

### Protocol: Asymmetric Reduction of 2-Methylhexanal

This protocol describes the enantioselective reduction of a similar aldehyde, 2-methylhexanal, to its corresponding alcohol using a CBS-oxazaborolidine catalyst. This methodology is often applicable to other aldehydes.

#### Materials:

- 2-Methylhexanal
- (R)-CBS-oxazaborolidine solution (1 M in toluene)

- Borane-dimethyl sulfide complex (BMS)
- Anhydrous tetrahydrofuran (THF)
- Methanol
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution ( $\text{NaHCO}_3$ )
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )

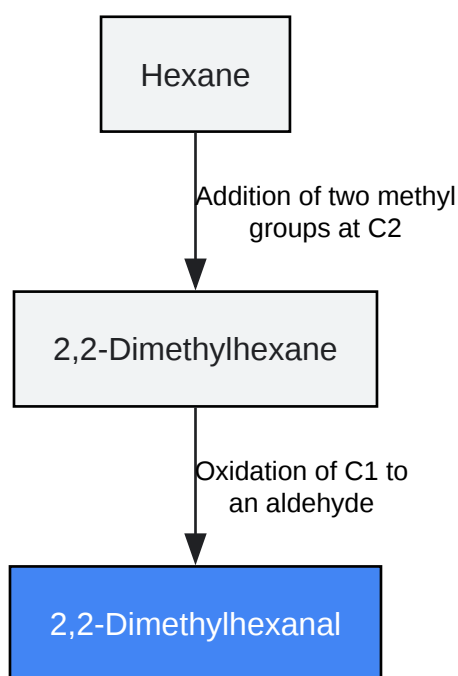
Procedure:

- To a flame-dried, three-necked round-bottom flask under an argon atmosphere, add the (R)-CBS-oxazaborolidine solution (0.1 eq).[\[6\]](#)
- Cool the flask to 0 °C in an ice bath.[\[6\]](#)
- Stir the mixture at 0 °C for 15 minutes.[\[6\]](#)
- Slowly add a solution of 2-methylhexanal (1.0 eq) in anhydrous THF to the reaction mixture over 30 minutes.[\[6\]](#)
- Stir the reaction at room temperature and monitor its progress by thin-layer chromatography (TLC) until the starting material is consumed.[\[6\]](#)
- Cool the reaction mixture back to 0 °C and slowly quench the reaction by the dropwise addition of methanol.[\[6\]](#)
- Add 1 M HCl and stir for 30 minutes.[\[6\]](#)
- Extract the aqueous layer with dichloromethane (3 x 50 mL).[\[6\]](#)

- Combine the organic layers and wash sequentially with saturated  $\text{NaHCO}_3$  solution and brine.[6]
- Dry the organic layer over anhydrous  $\text{MgSO}_4$ , filter, and concentrate in vacuo to yield the crude product.
- Purify the crude product by flash chromatography.

## Visualizations

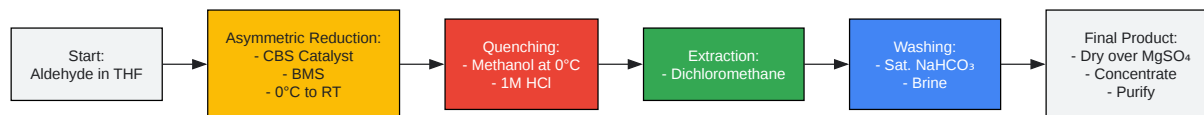
### Logical Relationship of 2,2-Dimethylhexanal



[Click to download full resolution via product page](#)

Caption: Structural relationship of **2,2-Dimethylhexanal** to its parent alkane.

## Experimental Workflow: Aldehyde Reduction and Workup



[Click to download full resolution via product page](#)

Caption: General experimental workflow for the reduction of an aldehyde.

## Safety Information

**2,2-Dimethylhexanal** is classified as a flammable liquid and vapor.[1] It is also known to cause skin and serious eye irritation, and may cause respiratory irritation.[1]

Handling Precautions:

- Handle in a well-ventilated place.[5]
- Wear suitable protective clothing, including gloves and eye/face protection.[5]
- Avoid contact with skin and eyes.[5]
- Keep away from heat, sparks, open flames, and hot surfaces.[7]
- Use non-sparking tools.[5]
- Take precautionary measures against static discharge.[7]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5]
- For long-term storage, an inert atmosphere in a freezer at under -20°C is recommended.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Hexanal, 2,2-dimethyl- | C<sub>8</sub>H<sub>16</sub>O | CID 523230 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Hexanal, 2,2-dimethyl- [webbook.nist.gov]
- 3. 2,2-Dimethylhexanal | lookchem [lookchem.com]
- 4. PubChemLite - Hexanal, 2,2-dimethyl- (C<sub>8</sub>H<sub>16</sub>O) [pubchemlite.lcsb.uni.lu]
- 5. echemi.com [echemi.com]
- 6. benchchem.com [benchchem.com]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,2-Dimethylhexanal: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1618898#2-2-dimethylhexanal-chemical-properties-and-structure]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)